

Vanadium Triiodide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadium triiodide

Cat. No.: B092258

[Get Quote](#)

For immediate reference, the chemical formula for **Vanadium Triiodide** is VI_3 , and its CAS number is 15513-94-7.^[1] This guide provides an in-depth overview of **Vanadium Triiodide**, including its chemical and physical properties, a detailed synthesis protocol, and an exploration of its potential applications in research and development, particularly in catalysis and as a precursor for materials with biological activity.

Core Chemical and Physical Properties

Vanadium triiodide is a black, hygroscopic crystalline solid.^[1] It is paramagnetic and soluble in water, forming green solutions characteristic of V(III) ions.^[1] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Chemical Formula	VI_3	^[1]
CAS Number	15513-94-7	^[1]
Molar Mass	431.6549 g/mol	^[1]
Appearance	Black solid	^[1]
Density	5.14 g/cm ³	^[1]
Solubility in water	Soluble	^[1]
Coordination Geometry	Octahedral	^[1]

Synthesis of Vanadium Triiodide: An Experimental Protocol

The primary method for synthesizing **vanadium triiodide** involves the direct reaction of vanadium metal powder with iodine at elevated temperatures.^[1]

Experimental Protocol:

Materials:

- Vanadium metal powder
- Iodine (I₂)
- Quartz tube
- Furnace
- Vacuum pump

Procedure:

- Place a stoichiometric amount of vanadium powder and iodine into a quartz tube.
- Evacuate the tube to remove air and moisture.
- Seal the quartz tube.
- Heat the sealed tube in a furnace to approximately 500 °C.^[1]
- Maintain this temperature to allow the reaction to proceed to completion. The reaction is as follows: $2 \text{ V} + 3 \text{ I}_2 \rightarrow 2 \text{ VI}_3$ ^[1]
- After the reaction is complete, cool the tube to room temperature.
- The resulting product is crystalline **vanadium triiodide**.

Potential Applications in Research and Development

While direct applications of **vanadium triiodide** in drug development are still an emerging area of research, the broader class of vanadium compounds exhibits significant biological activities and catalytic properties relevant to the field.

Precursor for Biologically Active Vanadium Complexes

Vanadium compounds have demonstrated a range of biological activities, including insulin-mimetic, anti-cancer, and anti-parasitic properties.[2][3][4][5] **Vanadium triiodide** can serve as a valuable precursor for the synthesis of novel organometallic vanadium(III) complexes. The investigation of these complexes could lead to the development of new therapeutic agents. The biological activity of vanadium compounds is often attributed to their ability to interact with phosphate-metabolizing enzymes.[3][6]

Catalyst in Organic Synthesis

Vanadium compounds are known to be effective catalysts in various organic reactions, particularly in oxidation and polymerization reactions.[7][8] Vanadium's ability to exist in multiple oxidation states is key to its catalytic activity.[8][9] **Vanadium triiodide** can be explored as a catalyst or precatalyst in reactions such as:

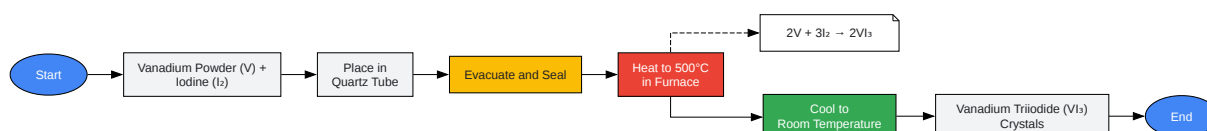
- Oxidation of alcohols and sulfides.
- Polymerization of olefins.
- Coupling reactions.

Materials Science

Vanadium iodide has been noted for its interesting magnetic and electronic properties, making it a compound of interest in materials science.[10] It can be used as a precursor for the synthesis of other vanadium-containing materials, such as vanadium nitrides and oxides, through various deposition techniques.[11] These materials have potential applications in electronics and energy storage.

Visualizing the Synthesis of Vanadium Triiodide

The following diagram illustrates the experimental workflow for the synthesis of **Vanadium Triiodide**.



[Click to download full resolution via product page](#)

Synthesis workflow for **Vanadium Triiodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vanadium(III) iodide - Wikipedia [en.wikipedia.org]
- 2. Biological activity of vanadium pincer complexes - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. Vanadium compounds biological actions and potential as pharmacological agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Vanadium compounds in medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. alfachemic.com [alfachemic.com]
- 8. chemguide.co.uk [chemguide.co.uk]

- 9. cbseacademic.nic.in [cbseacademic.nic.in]
- 10. cymitquimica.com [cymitquimica.com]
- 11. Vanadium precursors and their use - Patent 2808335 [data.epo.org]
- To cite this document: BenchChem. [Vanadium Triiodide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092258#vanadium-triiodide-cas-number-and-chemical-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com